

Proper Disposal of Butorphanol: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butorphan*

Cat. No.: *B10826112*

[Get Quote](#)

Essential safety and logistical information for the proper disposal of **butorphanol**, a DEA Schedule IV controlled substance, in a research environment.

Butorphanol is a synthetically derived opioid agonist-antagonist analgesic and is classified as a Schedule IV controlled substance by the U.S. Drug Enforcement Administration (DEA).[1][2] This designation indicates a low potential for abuse relative to substances in Schedule III.[1] Proper disposal of **butorphanol** is not merely a matter of laboratory best practice but a strict legal requirement to prevent diversion and environmental contamination.[3]

Regulatory Framework

The disposal of pharmaceutical waste, particularly controlled substances like **butorphanol**, is governed by multiple federal and state regulations. Key regulatory bodies in the United States include:

- **Drug Enforcement Administration (DEA):** The DEA regulates the handling and disposal of controlled substances to prevent misuse and diversion.[3] Regulations under 21 CFR Part 1317 mandate that controlled substances be destroyed using methods that render them "non-retrievable."
- **Environmental Protection Agency (EPA):** The EPA, through the Resource Conservation and Recovery Act (RCRA), sets guidelines for the management of hazardous waste, which can include certain pharmaceuticals.[3] In 2019, the EPA finalized the "Management Standards

for Hazardous Waste Pharmaceuticals Final Rule" (Subpart P), which prohibits the sewerage of hazardous waste pharmaceuticals by healthcare facilities.[4][5]

Disposal Procedures for Butorphanol in a Laboratory Setting

Researchers, scientists, and drug development professionals must adhere to stringent procedures for the disposal of **butorphanol**. The primary and mandated method for disposing of expired, unwanted, or damaged **butorphanol** with recoverable amounts is through a reverse distributor.[6]

Step-by-Step Disposal Protocol for Recoverable **Butorphanol**:

- Segregation and Labeling: Clearly label all containers of **butorphanol** intended for disposal with phrases such as "To Be Disposed," "Do Not Use," or "Expired." [6] These materials must be segregated from the active inventory within a secure storage location like a safe or lockbox.[6]
- Contact Environmental Health & Safety (EHS): Your institution's EHS department is the primary point of contact for initiating the disposal process.[6][7][8] They will have established procedures and contracts with DEA-approved reverse distributors.
- Inventory and Documentation: Complete a detailed inventory of the **butorphanol** to be disposed of. This typically involves a specific form provided by the reverse distributor or your institution's EHS.[6]
- Scheduled Pickup: Arrange a pickup of the controlled substance waste through your EHS department.[6][7]
- Chain of Custody: Upon pickup, you will be required to sign a chain of custody form provided by the reverse distributor.[6] It is crucial to retain a copy of this form with your controlled substance records.[6]

Disposal of Non-Recoverable **Butorphanol**:

For residual, non-recoverable amounts of **butorphanol** remaining in empty syringes or vials after administration, the disposal method is different. If the remaining substance cannot be

drawn out with a syringe, the empty container may be disposed of in a biohazard sharps container.^[6] The disposal of this non-recoverable waste should be recorded on the usage log, zeroing out the container's balance.^[6]

Unacceptable Disposal Methods:

It is imperative to note that the following methods are unacceptable for the disposal of any recoverable amount of **butorphanol** in a laboratory setting:

- Disposal in regular trash or laboratory sink.^[6]
- Disposal in sharps containers (for recoverable amounts).^[6]
- Mixing with cat litter or coffee grounds for disposal in regular trash (this method is sometimes recommended for household disposal of non-controlled substances but is not appropriate for controlled substances in a research setting).^{[6][9][10][11]}
- Flushing down the toilet or drain.^{[3][12]}

Quantitative Data

Specific quantitative data for **butorphanol** disposal, such as acceptable concentration limits in waste streams for laboratory settings, are not typically provided in disposal guidelines. The emphasis is on the complete transfer of unwanted controlled substances to a reverse distributor for destruction, ensuring zero discharge from the laboratory. The "non-retrievable" standard set by the DEA is a qualitative performance standard rather than a quantitative limit.

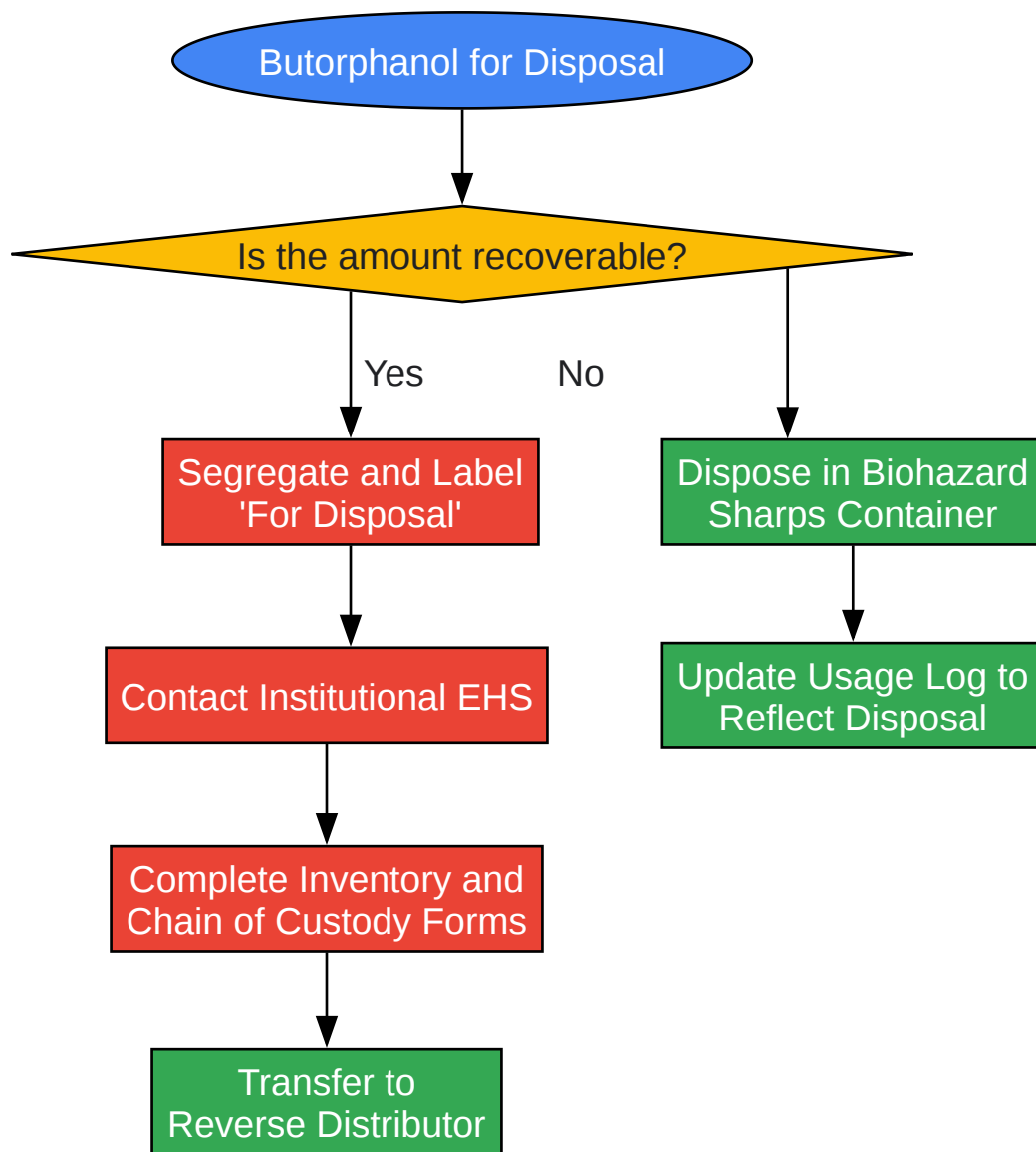
| Parameter | Guideline | Regulatory Body |
|---------------------------------------|-----------------------------------|-------------------|
| DEA Schedule | IV | DEA |
| Disposal of Recoverable Amounts | Transfer to a Reverse Distributor | DEA |
| Destruction Standard | Non-Retrievable | DEA |
| Disposal of Non-Recoverable Residuals | Biohazard Sharps Container | Institutional EHS |
| Sewering of Pharmaceutical Waste | Prohibited | EPA |

Experimental Protocols

The proper disposal of **butorphanol** in a laboratory setting is a procedural matter of regulatory compliance rather than an experimental protocol for chemical destruction. Laboratories are not permitted to independently destroy controlled substances. The "experimental protocol" is the logistical workflow of transferring the substance to a licensed facility. Therefore, detailed methodologies for on-site chemical destruction of **butorphanol** are not provided, as this would be a violation of DEA regulations. The approved method is destruction by a DEA-registered reverse distributor, which typically involves incineration.^[4]

Butorphanol Disposal Workflow

The following diagram illustrates the decision-making process and procedural steps for the proper disposal of **butorphanol** in a laboratory environment.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the disposal of **butorphanol** in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Butorphanol | C₂₁H₂₉NO₂ | CID 5361092 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Federal Register :: Schedules of Controlled Substances Placement of Butorphanol Into Schedule IV [federalregister.gov]
- 3. sdmedwaste.com [sdmedwaste.com]
- 4. Managing Pharmaceutical Waste | Stericycle [stericycle.com]
- 5. epa.gov [epa.gov]
- 6. research-compliance.umich.edu [research-compliance.umich.edu]
- 7. Controlled Substance Disposal – Stanford Environmental Health & Safety [ehs.stanford.edu]
- 8. Controlled Substances Waste Management | Environment, Health & Safety [ehs.ucsf.edu]
- 9. myblockbuddy.com [myblockbuddy.com]
- 10. dea.gov [dea.gov]
- 11. fda.gov [fda.gov]
- 12. dtsc.ca.gov [dtsc.ca.gov]
- To cite this document: BenchChem. [Proper Disposal of Butorphanol: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10826112#butorphan-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com